Unveiling the Molecular Architecture of Epinodosin: An NMR-Based Approach

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Compound of Interest

Compound Name:	*Epinodosin*
CAS No.:	*10391-09-0*
Cat. No.:	*B225639*

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This document provides detailed application notes and protocols for the structural elucidation of **Epinodosin**, a diterpenoid compound, utilizing Nuclear Magnetic Resonance (NMR) spectroscopy. **Epinodosin**'s potential therapeutic applications necessitate a thorough understanding of its three-dimensional structure, for which NMR spectroscopy is an indispensable tool. These guidelines offer a systematic approach, from sample preparation to advanced 2D NMR analysis, to fully characterize the chemical structure of **Epinodosin** and related natural products.

Introduction to **Epinodosin** and the Role of NMR

Epinodosin is a diterpenoid, a class of organic compounds with a characteristic twenty-carbon skeleton.[1] The precise arrangement of atoms and stereochemistry is crucial for its biological activity. NMR spectroscopy, a powerful analytical technique, allows for the non-destructive analysis of molecular structures in solution. By probing the magnetic properties of atomic nuclei, NMR can provide detailed information on atom connectivity, spatial proximity, and the overall topology of a molecule.

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For a complex molecule like **Epinodosin**, a combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments is essential for unambiguous structural assignment. These experiments include ^{1}H NMR, ^{13}C NMR, DEPT, COSY, HSQC, HMBC, and NOESY.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for acquiring high-quality NMR data.

- Compound Isolation and Purification: **Epinodosin** should be isolated from its natural source and purified to >95% purity, as determined by HPLC or LC-MS.
- Solvent Selection: A deuterated solvent that completely dissolves the sample is required. Chloroform-d ($CDCl_3$) or Methanol-d_4 (CD_3OD) are common choices for diterpenoids. The solvent should be of high purity to avoid extraneous signals.
- Sample Concentration: A concentration of 5-10 mg of **Epinodosin** in 0.5-0.6 mL of deuterated solvent is typically sufficient for most NMR experiments.
- Filtration: The final solution should be filtered through a glass wool plug into a clean, dry NMR tube to remove any particulate matter.

NMR Data Acquisition

All NMR spectra should be acquired on a high-field NMR spectrometer (≥400 MHz) equipped with a cryoprobe for optimal sensitivity and resolution.

- 1D ^{1}H NMR: This is the starting point for structural analysis. It provides information on the number of different types of protons and their chemical environment.
- 1D ^{13}C NMR and DEPT: The ^{13}C NMR spectrum reveals the number of carbon atoms. The Distortionless Enhancement by Polarization Transfer (DEPT) experiments (DEPT-90 and DEPT-135) are used to distinguish between CH, CH_2, and CH_3 groups.
- 2D Homonuclear Correlation Spectroscopy (COSY): The COSY experiment identifies protons that are spin-spin coupled, typically those on adjacent carbon atoms. This helps to establish proton connectivity networks within the molecule.

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- 2D Heteronuclear Single Quantum Coherence (HSQC): The HSQC spectrum correlates each proton with the carbon atom to which it is directly attached, providing direct C-H bond information.
- 2D Heteronuclear Multiple Bond Correlation (HMBC): The HMBC experiment reveals correlations between protons and carbons that are separated by two or three bonds. This is a key experiment for piecing together the carbon skeleton.
- 2D Nuclear Overhauser Effect Spectroscopy (NOESY): The NOESY experiment identifies protons that are close to each other in space, regardless of whether they are directly bonded. This information is crucial for determining the relative stereochemistry of the molecule.

Data Presentation: NMR Spectral Data for a Representative ent-Kaurane Diterpenoid

Due to the absence of publicly available, tabulated NMR data specifically for **Epinodosin**, the following table presents representative ^{1}H and ^{13}C NMR data for a structurally similar ent-kaurane diterpenoid. This serves as an illustrative example of how to tabulate and interpret such data for structural elucidation.

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Position	δC (ppm)	δH (ppm, J in Hz)
1	39.8	1.85, 0.95
2	18.5	1.60, 1.50
3	42.1	1.45, 1.35
4	33.2	-
5	55.8	1.15
6	21.5	1.75, 1.65
7	76.5	4.14 (dd, 11.5, 4.8)
8	54.2	-
9	60.1	1.55
10	39.1	-
11	18.1	1.50, 1.40
12	30.5	1.90, 1.80
13	44.3	2.10
14	38.2	1.70, 1.60
15	210.5	-
16	150.2	-
17	108.1	4.99 (s), 5.16 (s)
18	65.4	3.27 (d, 10.3), 2.95 (d, 10.3)
19	21.9	0.66 (s)
20	15.4	1.02 (s)

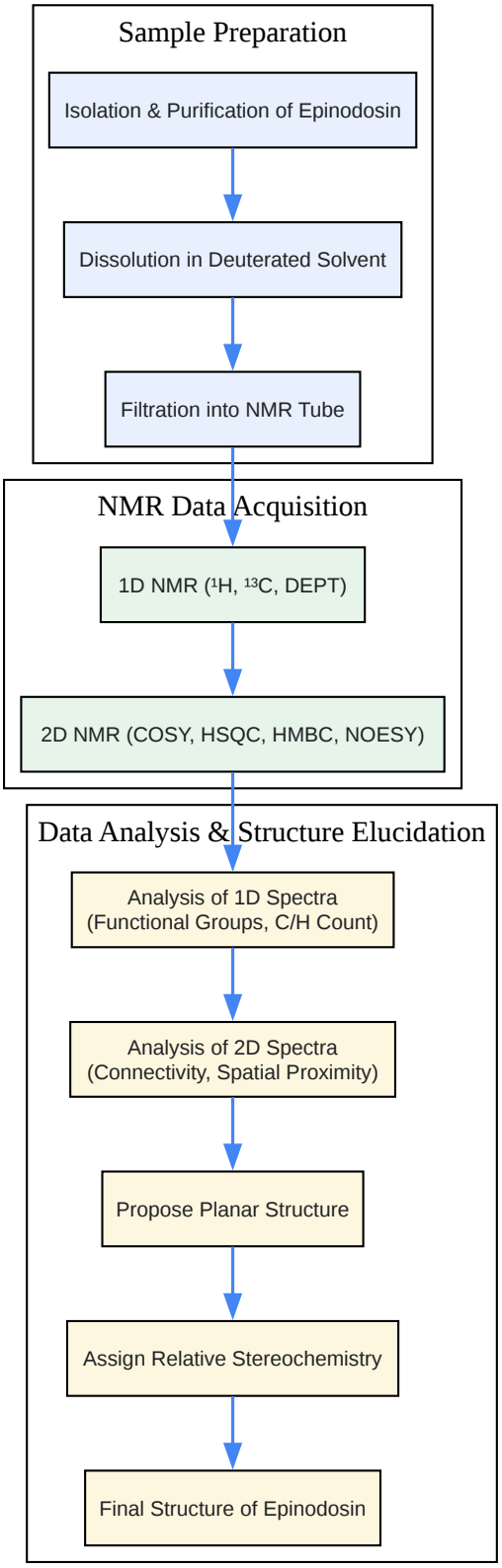
Note: This data is for an illustrative ent-kaurane diterpenoid and not **Epinodosin** itself. Chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

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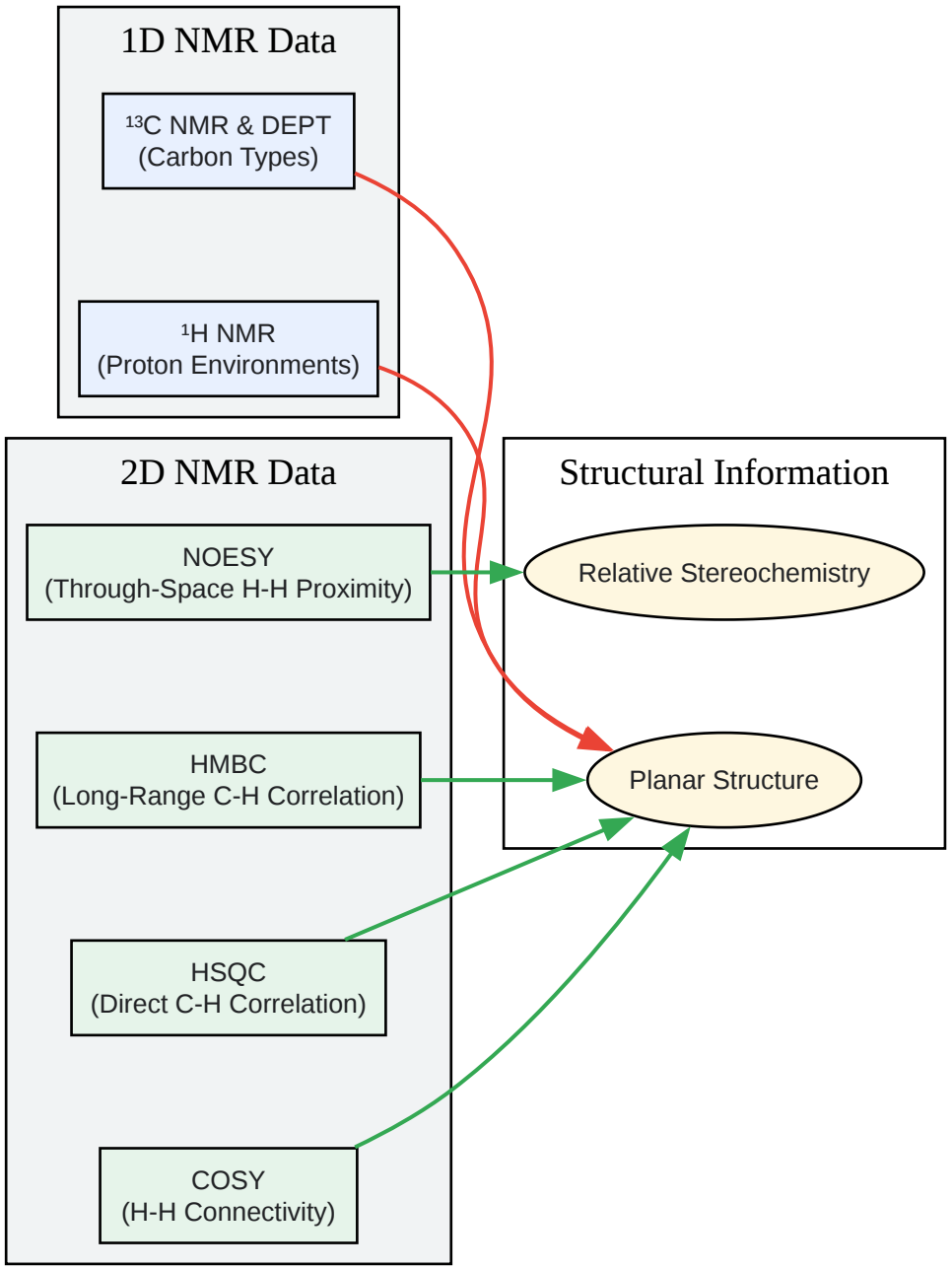
Visualization of Experimental Workflow and Logic

The following diagrams illustrate the logical workflow for the structural elucidation of **Epinodosin** using NMR spectroscopy.

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References

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